

Domiphen bromide solvent system selection

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Compound Focus: Domiphen Bromide

CAS No.: 538-71-6

Cat. No.: S526505

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Solubility and Recommended Solvents

Understanding the solubility of **domiphen bromide** is fundamental for preparing stock and sample solutions. The table below summarizes data from multiple supplier and research publications [1] [2] [3].

Solvent	Solubility	Notes and Applications
Water	Freely soluble (100 g/100 mL at 25°C) [2]	Solubility is highly temperature-dependent, being "much less sol at low temps" [2]. Suitable for aqueous formulations.
Ethanol	Soluble [2] [3]	Component of the recommended 50:50 (v/v) Ethanol:Water diluent for HPLC analysis [4].
Methanol	Slightly soluble [1]	Can be used for preparing analytical standards [3].
DMSO	Slightly to soluble (100 mg/mL) [1] [5]	Useful for preparing high-concentration stock solutions for <i>in vitro</i> biological assays [5].
Acetone	Soluble [2]	Used in extraction processes for analytical methods [3].
Chloroform	Soluble [2]	Note: Modern green analytical methods seek to replace this with safer solvents like ethanol [4].
Benzene	Very slightly soluble [2]	Limited utility.

For HPLC analysis, a diluent of **ethanol and water (50:50, v/v)** has been successfully demonstrated to ensure solubility and compatibility with the mobile phase [4].

RP-HPLC Analytical Method

For the quantitative analysis of **domiphen bromide**, a reversed-phase HPLC method has been developed and validated according to ICH guidelines. Here is a detailed protocol [4]:

- **1. Instrumentation and Column**

- **System:** Standard HPLC system with a diode array detector (DAD).
- **Column:** Inertsil ODS-3 (C18), 250 mm x 3.0 mm, 5 μ m.

- **2. Mobile Phase and Chromatographic Conditions**

- **Composition:** Acetonitrile and 0.0116 M perchloric acid (pH ~2.0) in a 70:30 (v/v) ratio.
- **Flow Rate:** 2.0 mL/min
- **Injection Volume:** 20 μ L
- **Column Temperature:** 25 $^{\circ}$ C
- **Detection Wavelength:** 275 nm
- **Run Time:** < 6 minutes

- **3. Sample and Standard Preparation**

- Use **ethanol:water (50:50, v/v)** as the diluent.
- Prepare a stock solution of **domiphen bromide** at 1000 μ g/mL and dilute serially to the desired concentration range.

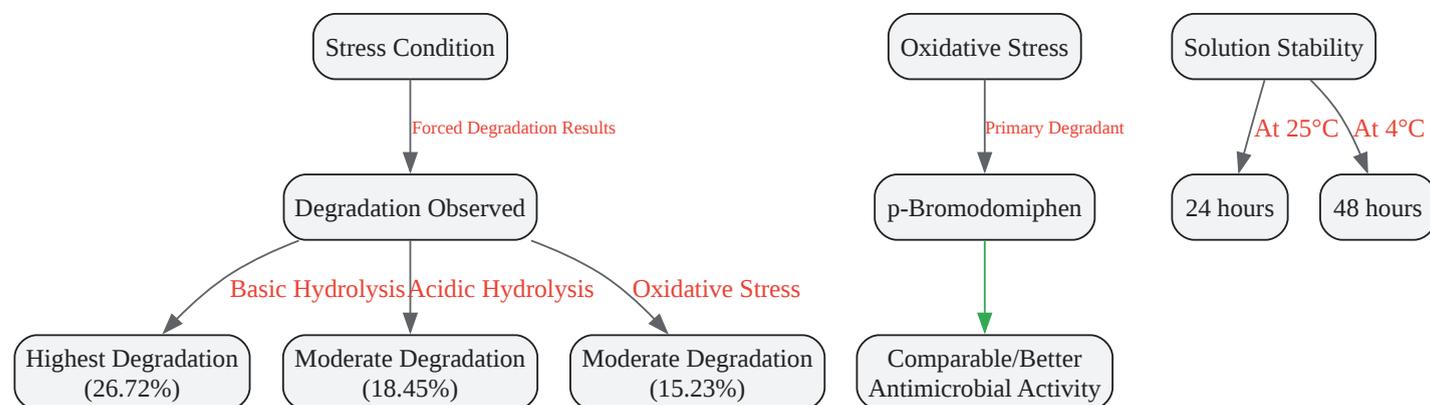
This method is robust, accurate, and precise for routine determination and stability assessment. The use of perchloric acid helps suppress silanol interactions, improving peak shape [4]. The method's performance is summarized below:

Validation Parameter	Result	Validation Parameter	Result
Linearity Range	1.132 – 1000 μ g/mL	Accuracy	98.8 – 99.76%
Correlation Coefficient (r^2)	> 0.999	Precision (RSD)	< 2%

Validation Parameter	Result	Validation Parameter	Result
LOD	0.373 µg/mL	LOQ	1.132 µg/mL

Stability and Troubleshooting Guide

Domiphen bromide can degrade under various conditions. Forced degradation studies reveal the following susceptibilities [4]:



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Based on this stability profile, here are common experimental issues and solutions:

- **1. Problem: Poor peak shape or retention in HPLC.**
 - **Solution:** Ensure the mobile phase contains acid (like perchloric acid) to suppress interactions with residual silanols on the C18 column. Verify that the pH is ~2.0 [4].
- **2. Problem: Precipitation of the analyte in solution.**
 - **Solution:** Use a water-miscible organic solvent like ethanol or DMSO for stock solutions, then dilute with aqueous buffer. Avoid using pure water at low temperatures due to reduced solubility [2] [5].

- **3. Problem: Inconsistent biological activity or analytical results due to degradation.**
 - **Solution:**
 - Avoid high-pH conditions whenever possible.
 - Protect solutions from strong light.
 - For short-term storage (≤ 24 hours), solutions can be kept at room temperature. For longer stability (≤ 48 hours), refrigerate at 4°C [4].
 - Be aware that under oxidative stress, a novel degradant (**p-bromodomiphen**) can form, which has been reported to possess comparable or even better antimicrobial activity than the parent compound [6].
- **4. Problem: Incompatibility with other formulation components.**
 - **Solution:** Remember that **domiphen bromide** is a cationic surfactant and is **incompatible with anionic compounds like soap** [2].

Frequently Asked Questions

Q1: What are the primary biological activities of domiphen bromide? Domiphen bromide is a quaternary ammonium compound with broad-spectrum **antibacterial and antifungal activity**. It also acts as a potent inhibitor of the **hERG potassium channel** ($\text{IC}_{50} = 9 \text{ nM}$), which is an important consideration for assessing potential cardiotoxicity [1] [5].

Q2: Can domiphen bromide be used as a phase-transfer catalyst? Yes, beyond its antimicrobial uses, **domiphen bromide** is employed as a **phase-transfer catalyst** in synthetic chemistry due to its quaternary ammonium structure and surfactant properties [1].

Q3: Are there greener alternatives to traditional solvents for domiphen bromide analysis? Yes. Modern method development emphasizes green chemistry. The ethanol-water diluent and mobile phases without chloroform, as described in the HPLC method above, are examples of more environmentally friendly alternatives [4].

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